

A Comparative Guide to the Elicitor Activity of Chitin Oligomers

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Compound of Interest

Compound Name: *Penta-N-acetylchitopentaose*

Cat. No.: *B8118343*

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This guide provides a detailed comparison of the elicitor activities of different chitin oligomers, focusing on their structure-activity relationships in inducing plant defense responses. It is intended for researchers, scientists, and professionals in drug development and plant science who are exploring the potential of chitin-based elicitors. The information presented is supported by experimental data from peer-reviewed studies, with detailed protocols for key assays and visualizations of relevant biological pathways.

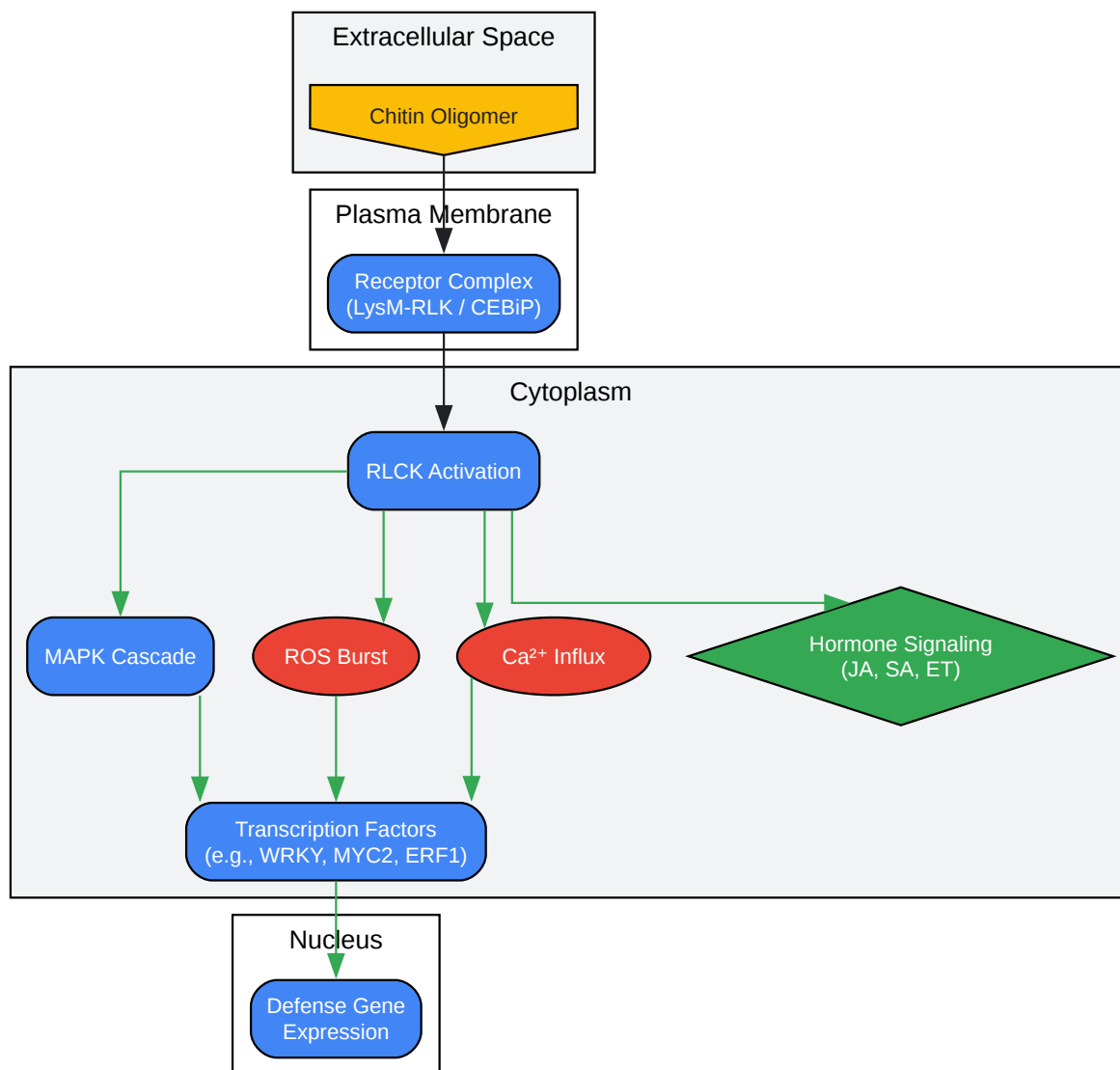
Introduction to Chitin as a Plant Defense Elicitor

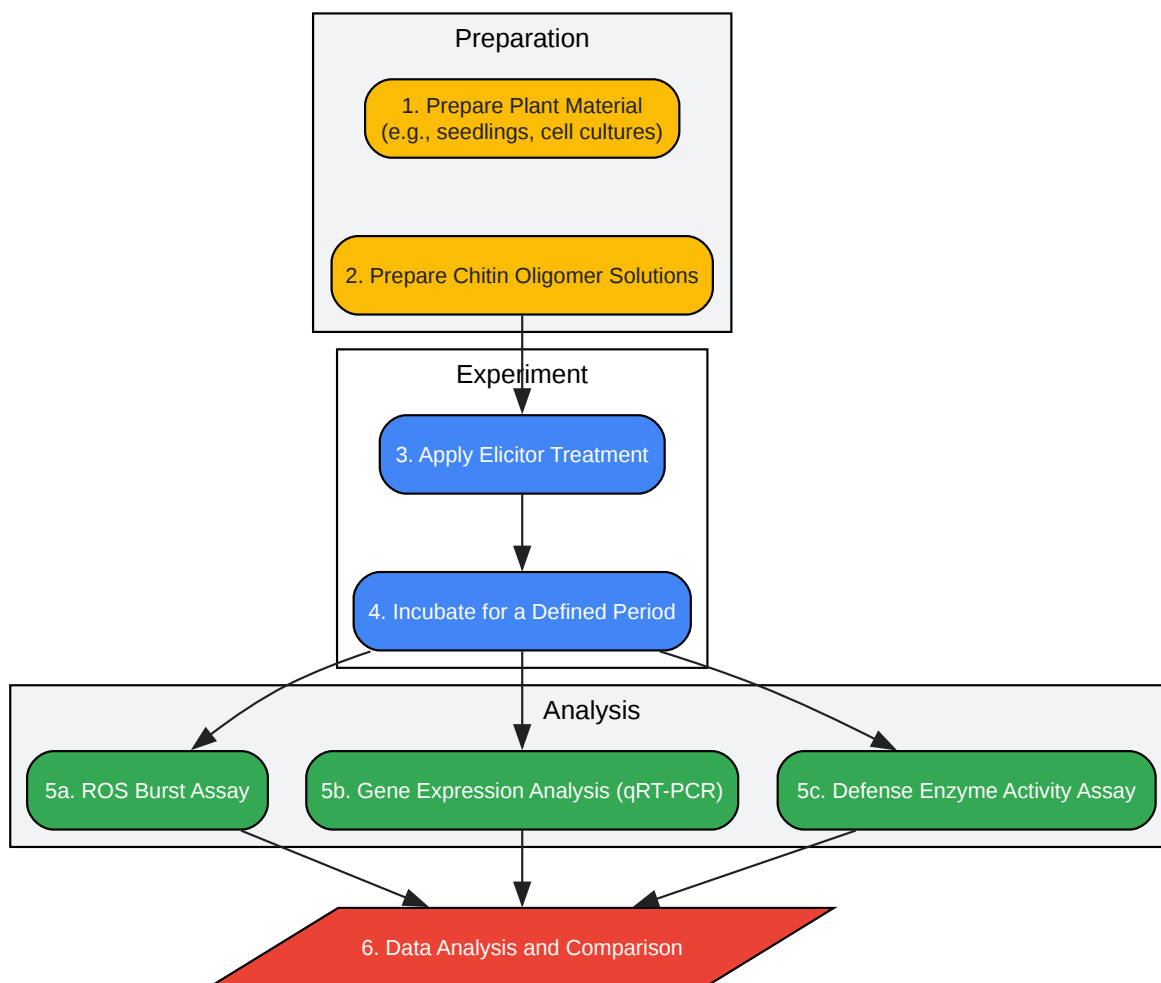
Chitin, a polymer of N-acetyl-d-glucosamine, is a major component of fungal cell walls and the exoskeletons of arthropods.[1][2] Plants have evolved to recognize chitin fragments, known as chitin oligomers or chitooligosaccharides (CTOS), as a classic example of a Pathogen-Associated Molecular Pattern (PAMP).[3] This recognition triggers a downstream signaling cascade leading to PAMP-Triggered Immunity (PTI), a broad-spectrum defense response that enhances plant resistance against a variety of pathogens.[3][4] The effectiveness of chitin as an elicitor is highly dependent on its structural properties, primarily the degree of polymerization (DP) and the degree of acetylation (DA).

Chitin Perception and Signaling Pathway

The plant's immune response is initiated when chitin oligomers are recognized by pattern recognition receptors (PRRs) located on the plasma membrane.[4] This binding event activates a complex intracellular signaling network.

The primary receptors involved are LysM domain-containing receptor-like kinases (LysM-RLKs), such as CERK1 in Arabidopsis, and LysM-containing receptor-like proteins, like CEBiP in rice.[5][6] Upon binding of a chitin oligomer, these receptors form a complex, leading to the activation of intracellular receptor-like cytoplasmic kinases (RLCKs).[3] This initiates several rapid downstream events, including an influx of calcium ions (Ca^{2+}), a burst of reactive oxygen species (ROS), and the activation of a mitogen-activated protein kinase (MAPK) cascade.[3][7] These early signals ultimately lead to the activation of transcription factors that regulate the expression of defense-related genes and the production of signaling hormones like jasmonic acid (JA), salicylic acid (SA), and ethylene (ET).[4][8]





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